

Personal protective equipment for handling cis-2,3-Epoxybutane

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Compound of Interest

Compound Name: *cis-2,3-Epoxybutane*

Cat. No.: *B155849*

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Essential Safety and Handling Guide for cis-2,3-Epoxybutane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **cis-2,3-Epoxybutane**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Physical Properties

cis-2,3-Epoxybutane is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][3]} This chemical is suspected of causing genetic defects.^{[1][4]} It is crucial to handle this substance with appropriate care in a well-ventilated area, away from heat, sparks, and open flames.^{[3][5]}

Physical and Chemical Properties:

Property	Value
Molecular Formula	C4H8O[1][2]
Molecular Weight	72.11 g/mol [1]
Appearance	Colorless to light yellow liquid[3][5]
Boiling Point	60 - 61 °C / 140 - 141.8 °F[5][6]
Melting Point	-84 to -83 °C / -119.2 to -117.4 °F[5][6]
Flash Point	-21.7 °C / -7.1 °F[2][5]
Density	0.826 g/mL at 25 °C[3][6]
Solubility	Soluble in water (95g/L)[4]

Personal Protective Equipment (PPE)

To prevent exposure, the following personal protective equipment is mandatory when handling **cis-2,3-Epoxybutane**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.[7][8]	Protects against splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves such as butyl rubber or nitrile rubber.[7][9]	Prevents skin contact which can cause irritation.[1]
Body Protection	Chemical-resistant coveralls or a lab coat with an apron.[7] Long sleeves are recommended.[9]	Protects skin from accidental splashes and contamination.[7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[5] For low boiling point organic solvents, a Type AX brown filter is recommended.[2]	Prevents inhalation of vapors that can cause respiratory irritation.[1][3]

Handling and Storage

Safe Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][5]
- Use non-sparking tools and explosion-proof equipment.[5]
- Ground and bond containers and receiving equipment to prevent static discharge.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid breathing vapors or mist.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][4]
- Keep containers tightly closed.[3][5]
- Store in a flammables area under an inert atmosphere.[5]
- May form explosive peroxides on prolonged storage.[5]
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[2][5]

Emergency Procedures

Spill Response:

For any spill, the first priority is personal safety.[10]

Minor Spill (Controllable by trained personnel):

- Alert others in the area.[11]
- Put on appropriate PPE.[10]
- If flammable, eliminate all ignition sources.[11]
- Contain the spill using an inert absorbent material like vermiculite or sand.[12]
- Scoop the absorbed material into a labeled, leak-proof container for disposal.[10]
- Clean the spill area with soap and water.[13]

Major Spill (Uncontrollable or involving injury):

- Evacuate the area immediately.[14]
- Call emergency services (911).[11][14]
- Provide details about the spilled chemical.[12]

First Aid:

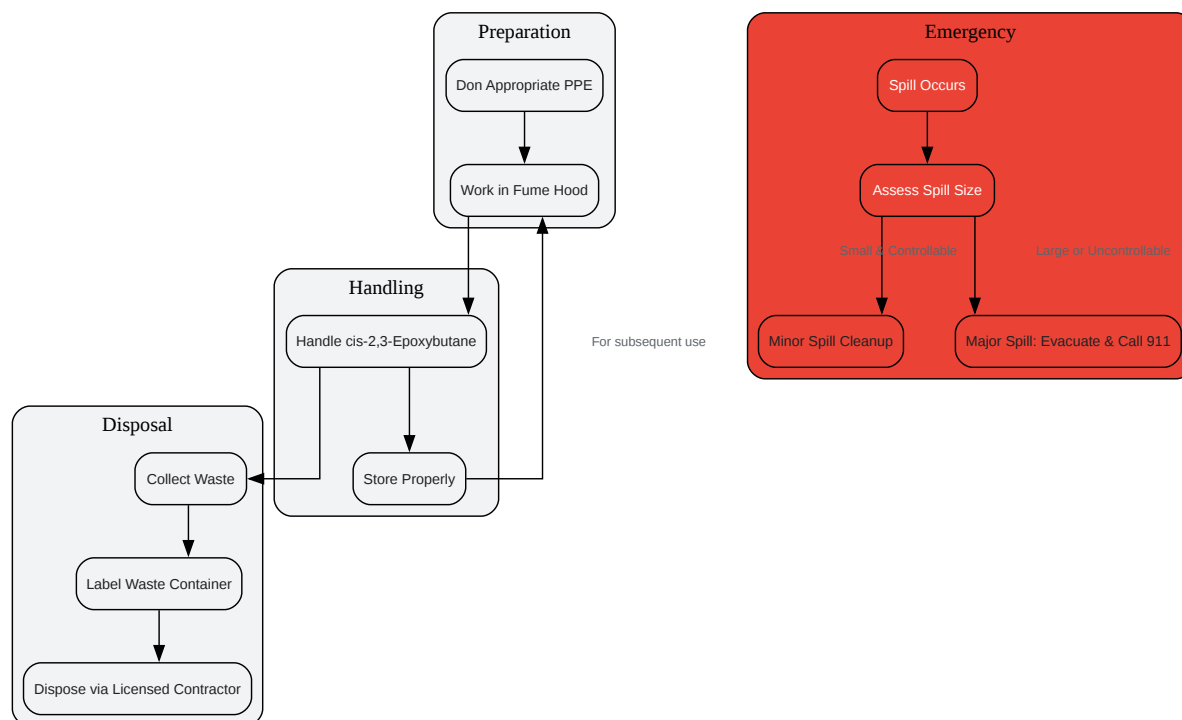
- Eyes: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[2\]](#)[\[5\]](#)
- Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation persists, get medical advice.[\[5\]](#)
- Inhalation: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)[\[5\]](#)

Disposal Plan

All waste materials must be handled as hazardous waste and disposed of according to local, state, and federal regulations.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. [\[3\]](#) Do not mix with other waste.[\[3\]](#)
- Contaminated Materials: Dispose of contaminated absorbent material, PPE, and cleaning supplies as hazardous waste in a sealed and properly labeled container.[\[3\]](#)[\[13\]](#)

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **cis-2,3-Epoxybutane**.

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